

synthetic applications of S-Alpine-Hydride in organic chemistry

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: S-Alpine-Hydride

CAS No.: 100013-07-8

Cat. No.: S973721

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Chemical Profile & Safety Data

The following tables consolidate the basic identification and safety information for **S-Alpine-Hydride**.

Table 1: Basic Chemical Identifiers and Physical Properties [1] [2] [3]

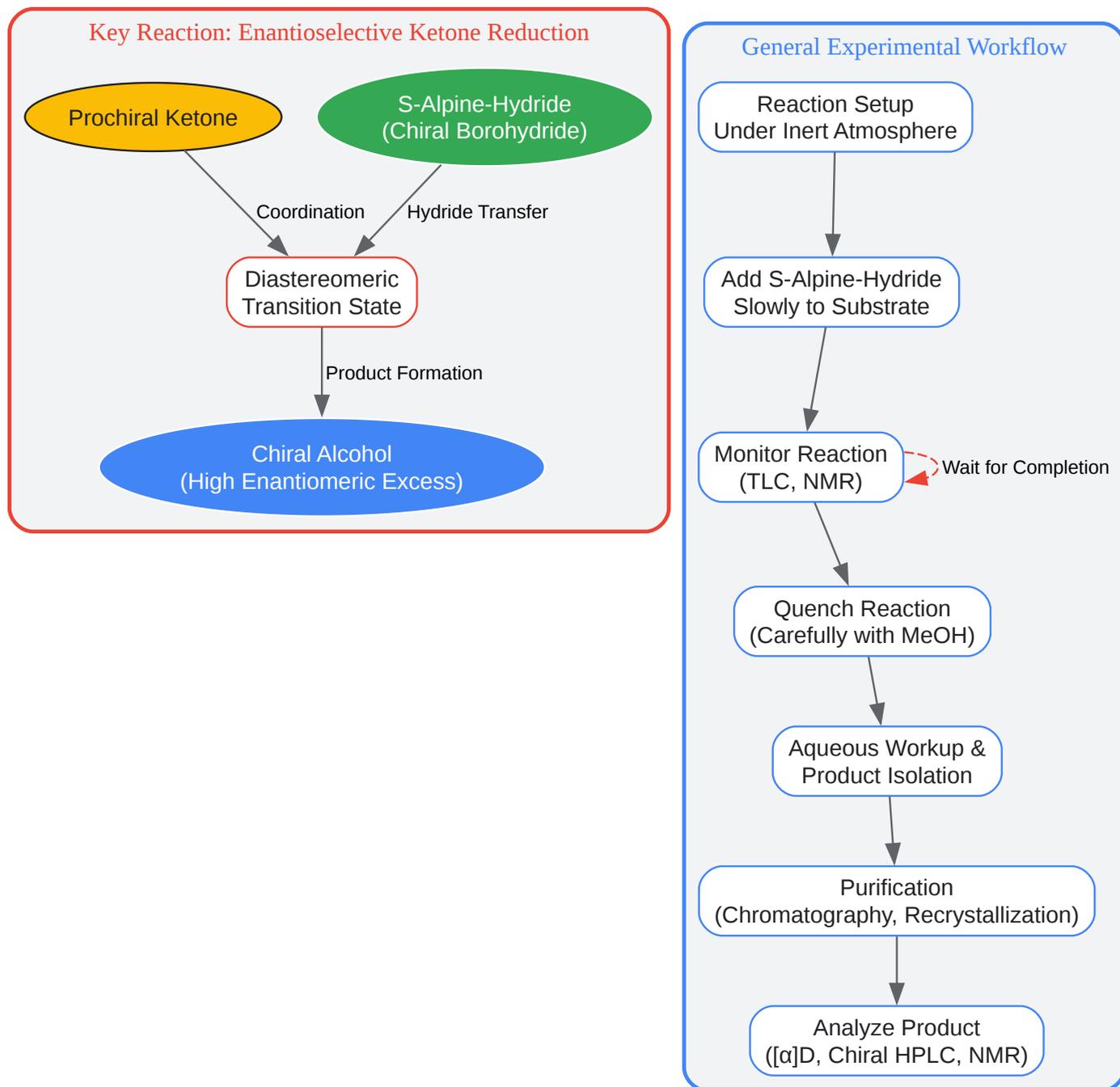
Property	Details
CAS Registry Number	100013-07-8 [2] [3]
Molecular Formula	C ₁₈ H ₃₂ BLi [2] [3]
Molecular Weight	266.20 g/mol [2] [3]
Common Form	0.5 M solution in Tetrahydrofuran (THF) [1]
Density	0.92 g/mL at 25 °C [1] [3]
Optical Purity	[α] ²⁰ /D +5.5°, neat [1]
Flash Point	1 °F (for the THF solution) [3]

Table 2: Hazard and Safety Information [1] [3]

Category	Details
Hazard Codes	F, C (Flammable, Corrosive) [3]
Hazard Statements	Highly Flammable, Reacts violently with water, Causes skin and eye burns, Harmful if inhaled [1] [3]
Safety Statements	Keep away from ignition sources, In case of contact, immediately flush eyes/skin with water, Wear suitable protective equipment [3]
Storage	Hazardous materials which liberate flammable gases upon contact with water (UN 3399, Class 4.3) [1] [3]
Personal Protection	Faceshields, Gloves, Goggles, type ABEK respirator filter [1]

A Generalized Workflow for Chiral Reduction

While specific protocols for diverse substrates are not detailed in the search results, **S-Alpine-Hydride** is renowned as a **chiral hydride reducing agent**. Its primary application is the **enantioselective reduction of prochiral ketones** to produce valuable chiral secondary alcohols [3]. The following diagram outlines a generic experimental workflow and the mechanism of its key action.



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Critical Experimental Considerations

For a successful and safe reaction, please pay close attention to the following points:

- **Strict Handling Conditions:** The reagent is highly **moisture- and air-sensitive**. All reactions must be set up under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk-line or glovebox techniques [1] [3].
- **Safe Quenching:** The reaction mixture contains reactive hydride species and pyrophoric salts. Upon completion, the reaction must be **carefully quenched**, typically with a slow, dropwise addition of methanol at low temperatures, followed by a standard aqueous workup.
- **Determining Enantioselectivity:** The success of the reaction is measured by the enantiomeric excess (ee) of the product. This is typically determined using techniques such as **Chiral HPLC or Chiral GC** after purification. Optical rotation ($[\alpha]_D$) provides a preliminary characterization [1].

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References

1. - S - Alpine 0.5M tetrahydrofuran 100013-07-8 Hydride [sigmaaldrich.com]
2. SDS of S - Alpine - Hydride , Safety Data Sheets, CAS... - chemBlink [chemblink.com]
3. Cas 100013-07-8, LITHIUM... | lookchem [lookchem.com]

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